

# 2-Hydroxypropyl 12-hydroxyoctadec-9-enoate: A Technical Health and Safety Guide

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 2-Hydroxypropyl 12-hydroxyoctadec-9-enoate

Cat. No.: B022335

[Get Quote](#)

An In-depth Examination for Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the available health and safety information for **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate**, also known as propylene glycol monoricinoleate. Due to the limited availability of direct toxicological data for this specific ester, this document synthesizes information from its constituent molecules, ricinoleic acid and propylene glycol, as well as data on structurally related propylene glycol esters. This approach provides a robust, inferred safety profile to guide researchers and drug development professionals in the safe handling and potential application of this compound. The guide includes a summary of physical and chemical properties, metabolic fate, and known biological activities, with a focus on presenting quantitative data in a structured format and outlining relevant experimental methodologies.

## Chemical and Physical Properties

**2-Hydroxypropyl 12-hydroxyoctadec-9-enoate** is the monoester of ricinoleic acid and propylene glycol. Its physical and chemical characteristics are influenced by both precursor molecules. While specific experimental data for the ester is scarce, the properties of its components and related compounds provide valuable insights.

Property	Value/Information	Source
Synonyms	Propylene glycol monoricinoleate	General Chemical Literature
CAS Number	26402-31-3	General Chemical Literature
Appearance	Likely a viscous liquid	Inferred from precursors
Solubility	Expected to have limited water solubility, soluble in organic solvents	Inferred from precursors

Note: The table above is based on inferred properties and data from related compounds due to the lack of specific experimental data for **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate**.

## Toxicological Data Summary

Direct and quantitative toxicological data for **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate** is not readily available in public literature. A Safety Data Sheet (SDS) for the closely related "Propylene glycol ricinoleate" classifies it as "not a hazardous substance or mixture," but also states that its toxicological properties have not been thoroughly investigated.[1] Therefore, the toxicological profile is largely inferred from studies on its hydrolysis products and structural analogs.

## Acute Toxicity

No specific LD50 or LC50 data for **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate** has been identified. The safety assessment of propylene glycol esters suggests they are of low acute toxicity. For instance, propylene glycol laurate has an oral LD50 in rats of >34.6 g/kg.[2]

Table 1: Acute Toxicity of Precursors

Substance	Species	Route	LD50	Source
Propylene Glycol	Rat	Oral	20 g/kg	OECD SIDS[3]
Propylene Glycol	Rabbit	Dermal	20.8 g/kg	OECD SIDS[3]
Ricinoleic Acid	-	Oral	Low hazard for usual industrial handling	MSDS[4]

## Irritation and Sensitization

Skin Irritation: Propylene glycol can cause skin irritation in some individuals, particularly under occlusive conditions.[5] Ricinoleic acid is also noted as a potential skin irritant.[6] Therefore, **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate** may have mild irritant properties.

Eye Irritation: Propylene glycol is considered a mild eye irritant.[3] Ricinoleic acid may also cause eye irritation.[4]

Sensitization: Propylene glycol is considered a very weak contact sensitizer.[7] While sensitization is rare, it has been observed in some clinical studies.[8][9]

## Genotoxicity and Carcinogenicity

No genotoxicity or carcinogenicity data for **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate** was found. Its precursor, propylene glycol, has been extensively tested and is not considered genotoxic or carcinogenic.[3] Ricinoleic acid was not found to be genotoxic in bacterial or mammalian test systems.[10]

## Metabolism and Potential Signaling Pathways

It is anticipated that **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate**, like other propylene glycol esters, undergoes hydrolysis in the body.[11][12] This metabolic process would yield propylene glycol and ricinoleic acid.

*Metabolic pathway of 2-Hydroxypropyl 12-hydroxyoctadec-9-enoate.*

The biological effects of the ester are therefore likely attributable to its metabolites.

## Ricinoleic Acid Signaling

Ricinoleic acid is the primary active component of castor oil and has known physiological effects, particularly on the gastrointestinal tract. One identified mechanism of action involves the modulation of nitric oxide synthase (NOS) activity.[13]

*Proposed signaling action of the ricinoleic acid metabolite.*

## Experimental Protocols

As no specific toxicological studies for **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate** were identified, this section outlines a general experimental workflow for assessing the safety of a novel substance, based on standard toxicological practices.

*General experimental workflow for toxicological assessment.*

## Conclusion

While direct toxicological data for **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate** is limited, a review of its precursors and structurally similar compounds suggests a low order of acute toxicity. The primary health considerations would likely be mild skin and eye irritation. Its metabolic breakdown into propylene glycol and ricinoleic acid indicates that the biological activity of these components should be considered. For any novel application, particularly in drug development, it is imperative that specific toxicological studies are conducted to establish a definitive safety profile. The information and frameworks provided in this guide serve as a foundation for such assessments.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Toxicology and pharmacology of sodium ricinoleate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. gloryglobal.co.kr [gloryglobal.co.kr]
- 3. hpvchemicals.oecd.org [hpvchemicals.oecd.org]

- 4. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](http://pim-resources.coleparmer.com)]
- 5. [pubs.acs.org](http://pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]
- 6. [datasheets.scbt.com](http://datasheets.scbt.com) [[datasheets.scbt.com](http://datasheets.scbt.com)]
- 7. Hepatic and extra-hepatic metabolism of propylene glycol ethers in the context of central nervous system toxicity - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 8. Propylene glycol monooleate Safety Data Sheets(SDS) lookchem [[lookchem.com](http://lookchem.com)]
- 9. [scipoly.com](http://scipoly.com) [[scipoly.com](http://scipoly.com)]
- 10. Final report on the safety assessment of Ricinus Communis (Castor) Seed Oil, Hydrogenated Castor Oil, Glyceryl Ricinoleate, Glyceryl Ricinoleate SE, Ricinoleic Acid, Potassium Ricinoleate, Sodium Ricinoleate, Zinc Ricinoleate, Cetyl Ricinoleate, Ethyl Ricinoleate, Glycol Ricinoleate, Isopropyl Ricinoleate, Methyl Ricinoleate, and Octyldodecyl Ricinoleate - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 11. 053. Propylene glycol esters of fatty acids (FAO Nutrition Meetings Report Series 40abc) [[inchem.org](http://inchem.org)]
- 12. 308. Propylene glycol esters of fatty acids (WHO Food Additives Series 5) [[inchem.org](http://inchem.org)]
- 13. Ricinoleic acid, the active ingredient of Castor oil, increases nitric oxide synthase activity in the rat ileum and colon | Health & Environmental Research Online (HERO) | US EPA [[hero.epa.gov](http://hero.epa.gov)]
- To cite this document: BenchChem. [2-Hydroxypropyl 12-hydroxyoctadec-9-enoate: A Technical Health and Safety Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b022335#health-and-safety-data-for-2-hydroxypropyl-12-hydroxyoctadec-9-enoate>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)